

# Personal protective equipment for handling Sodium sulfanilate

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## Compound of Interest

Compound Name: Sodium sulfanilate

Cat. No.: B1324449

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## Essential Safety and Handling Guide for Sodium Sulfanilate

This guide provides crucial safety and logistical information for the handling and disposal of **Sodium Sulfanilate** (CAS No. 515-74-2), also known as Sodium 4-aminobenzenesulfonate. Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the environment.

## Personal Protective Equipment (PPE)

When handling **Sodium Sulfanilate**, it is imperative to use appropriate personal protective equipment to prevent contact with the eyes, skin, and respiratory tract.<sup>[1][2]</sup> The recommended PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.<sup>[1][3]</sup> A face shield may be necessary in situations with a higher risk of splashing.<sup>[4]</sup>
- **Skin Protection:**
  - **Gloves:** Wear appropriate protective gloves to prevent skin exposure.<sup>[1][5][6]</sup> Gloves should be inspected before use and disposed of properly after handling the chemical.<sup>[6]</sup>

- **Protective Clothing:** A lab coat or other protective clothing is necessary to prevent skin contact.[1][3][7] For more extensive handling, a complete suit protecting against chemicals may be required.[6]
- **Respiratory Protection:** If dust is generated during handling, a NIOSH (US) or EN 149 (EU) approved dust respirator is required.[1][3][4] Engineering controls, such as adequate ventilation or a fume hood, should be the primary means of minimizing airborne concentrations.[1]

## Quantitative Data Summary

While specific occupational exposure limits for **Sodium Sulfanilate** have not been established[1], the following data from safety data sheets provides a summary of its known properties and hazards.

Property or Hazard	Value/Rating	Source
CAS Number	515-74-2 (Anhydrous)	[2]
NFPA Rating (estimated)	Health: 1, Flammability: 0, Instability: 0	[1]
Oral LD50 (Rat)	> 2,000 mg/kg	[3]
Water Solubility (20°C)	170 g/L	[8]

## Operational Plan: Handling and Storage

Handling:

- **Ventilation:** Always use **Sodium Sulfanilate** in a well-ventilated area to keep airborne concentrations low.[1]
- **Avoid Contact:** Take measures to avoid contact with eyes, skin, and clothing.[1] Do not ingest or inhale the substance.[1]
- **Hygiene:** Wash hands thoroughly after handling the chemical and before eating, drinking, or smoking.[1][5] Contaminated clothing should be removed and washed before reuse.[1]

#### Storage:

- Container: Store in a tightly closed container.[1]
- Conditions: Keep in a cool, dry, and well-ventilated area.[1]
- Incompatibilities: Store away from strong oxidizing agents.[2][7]

## Emergency and Disposal Plan

#### Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes.[1] Seek medical attention if irritation occurs.[2]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[1] Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.[1]

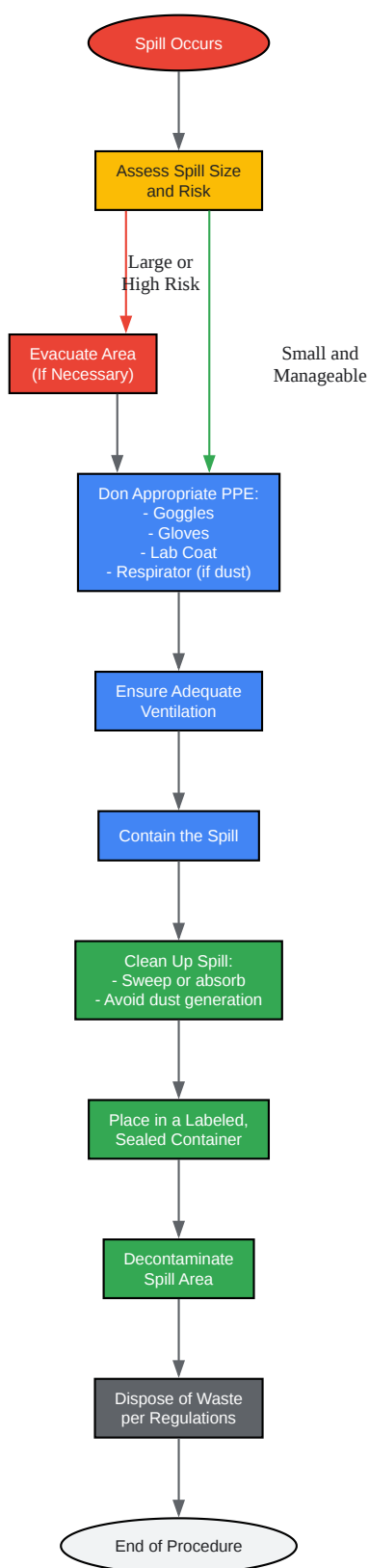
#### Spill Response:

- Ventilation: Ensure adequate ventilation in the spill area.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so.[7]
- Cleanup:
  - Wear appropriate PPE as outlined in Section 1.[1]
  - Sweep up or absorb the material.[1] Avoid generating dust.[3][7]
  - Place the spilled material into a suitable, clean, dry, and closed container for disposal.[1]
  - Clean the affected area thoroughly.[3]

**Disposal:**

- Dispose of waste and contaminated materials in accordance with all federal, state, and local regulations.[4]
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2]
- One possible disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]

## Visual Workflow for Sodium Sulfanilate Spill



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Caption: Workflow for handling a **Sodium Sulfanilate** spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling Sodium sulfanilate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1324449#personal-protective-equipment-for-handling-sodium-sulfanilate>]

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